

Commercial Suppliers of Purified 16-Methylicosanoyl-CoA: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 16-Methylicosanoyl-CoA

Cat. No.: B15550761

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of purified **16-Methylicosanoyl-CoA** in scientific research. It is intended for professionals in the fields of biochemistry, cell biology, and drug development.

Commercial Availability

Purified **16-Methylicosanoyl-CoA** is available from the following commercial supplier for research purposes:

Supplier	Catalog Number	Product Name
MedChemExpress	HY-CE00494	16-Methylicosanoyl-CoA

Introduction

16-Methylicosanoyl-CoA is a long-chain, methyl-branched acyl-coenzyme A (acyl-CoA). Acyl-CoAs are crucial intermediates in numerous metabolic pathways, including fatty acid metabolism and cellular signaling. The presence of a methyl group on the acyl chain suggests a role in specific metabolic pathways that handle branched-chain fatty acids. Such fatty acids are known to be metabolized via peroxisomal α - and β -oxidation.

Defects in the metabolism of branched-chain fatty acids are associated with several inherited metabolic disorders. Therefore, **16-Methylicosanoyl-CoA** is a valuable tool for studying the enzymes and pathways involved in these processes and for investigating the pathophysiology of related diseases.

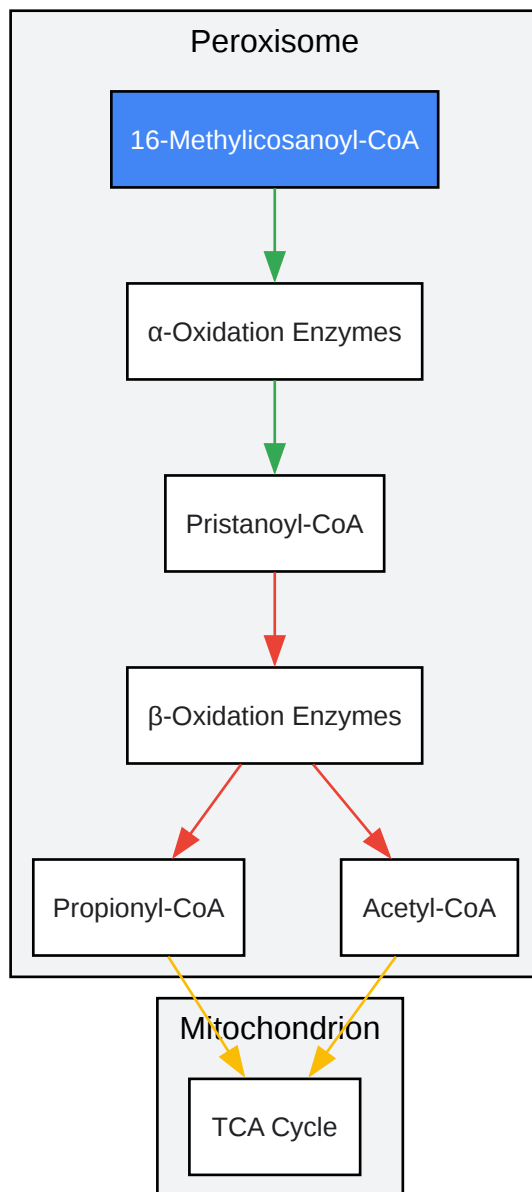
Applications

- **Enzyme Substrate:** Serve as a substrate for enzymes involved in methyl-branched fatty acid metabolism, such as acyl-CoA dehydrogenases and enzymes of the peroxisomal α -oxidation pathway.
- **Metabolic Studies:** Investigate the metabolism of methyl-branched fatty acids in cell culture systems or isolated organelles (e.g., peroxisomes, mitochondria).
- **Disease Modeling:** Used in in vitro and cell-based models to study inherited metabolic disorders related to branched-chain fatty acid oxidation.
- **Drug Discovery:** As a tool in screening for inhibitors or modulators of enzymes that metabolize methyl-branched acyl-CoAs.

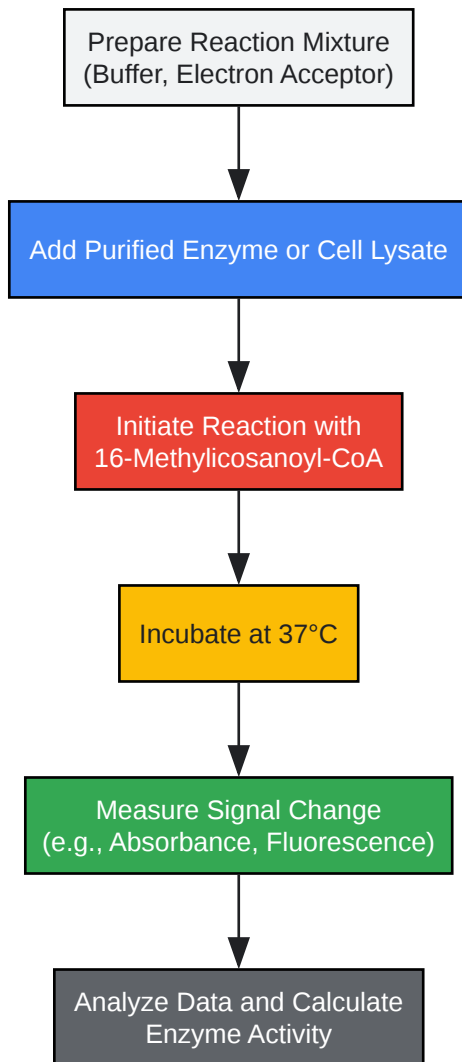
Signaling Pathways and Experimental Workflows

The metabolism of methyl-branched acyl-CoAs is a complex process primarily occurring in peroxisomes. The following diagrams illustrate the proposed metabolic pathway for **16-Methylicosanoyl-CoA** and a general workflow for an in vitro enzyme activity assay.

Proposed Metabolic Pathway of 16-Methylicosanoyl-CoA



In Vitro Acyl-CoA Dehydrogenase Activity Assay Workflow



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com